

# aniline phosphinate theoretical calculations verification

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Aniline phosphinate

CAS No.: 82395-88-8

Cat. No.: S730027

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## Research Context and Available Data

**Aniline phosphinate** falls within the broader field of **Protein-Protein Interaction (PPI) modulators**, which are important in drug discovery. Computational methods are crucial for studying these molecules [1].

The search results indicate that **aniline- and phosphinate-based compounds are investigated for their drug potential**, but specific theoretical calculation data for "**aniline phosphinate**" is not available in the searched literature. Experimental data for related compounds focuses on **binding affinity and inhibitory activity** [2].

## Computational Methods for PPI Modulator Research

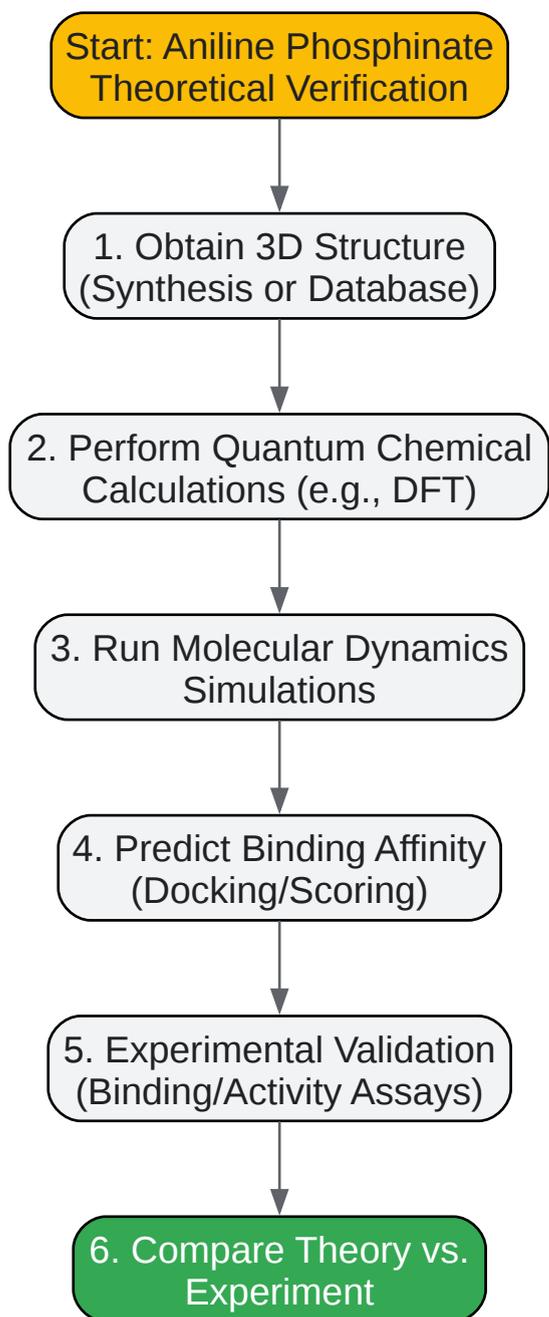
To guide your verification process, the table below summarizes computational methods relevant to studying compounds like **aniline phosphinate**.

Method Category	Specific Methods/Tools	Primary Application in PPI Modulator Discovery
Structure-Based Virtual Screening	DOCK, Consensus Score (CScore), Pharmacophore	Identifying potential inhibitors by leveraging the 3D structure of a target protein.

Method Category	Specific Methods/Tools	Primary Application in PPI Modulator Discovery
	modeling [1]	
<b>Ligand-Based Virtual Screening</b>	Support Vector Machines (SVMs), Random Forests (RFs) [1]	Screening compounds based on known active molecules, used when protein structure is less defined.
<b>Binding Affinity Measurement</b>	Surface Plasmon Resonance (SPR) technology [2]	Experimental validation of a compound's binding strength to the target protein.
<b>Kinase Activity Assay</b>	Enzyme-Linked Immunosorbent Assay (ELISA) [2]	Experimental measurement of a compound's functional impact on enzyme activity.

## A Roadmap for Your Investigation

Based on the available information, here is a potential workflow you can follow to create your own comparison guide.



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## References

1. New insights into protein–protein interaction modulators in ... [nature.com]

2. Aniline - an overview | ScienceDirect Topics [sciencedirect.com]

To cite this document: Smolecule. [aniline phosphinate theoretical calculations verification].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b730027#aniline-phosphinate-theoretical-calculations-verification]

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